A Comparative Guide to the In Vivo Efficacy of AHPC-Based PROTACs

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Compound of Interest

Compound Name:	*(S,R,S)-AHPC-3-methylbutanyl acetate-methanesulfonothioate-Me-C10-NH2 TFA*
Cat. No.:	*B15541368*

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Introduction: The Rise of VHL-Recruiting PROTACs in Therapeutics

Proteolysis-targeting chimeras (PROTACs) represent a paradigm shift in drug discovery, moving from occupancy-based inhibition to event-driven degradation.[1][2][3] These heterobifunctional molecules co-opt the cell's native ubiquitin-proteasome system to selectively eliminate disease-causing proteins.[4] A PROTAC consists of a ligand for a target protein of interest (POI), a ligand for an E3 ubiquitin ligase, and a chemical linker that connects them.[5][6] This tripartite assembly forms a "ternary complex," leading to the ubiquitination of the POI and its subsequent destruction by the 26S proteasome.[4][5]

The von Hippel-Lindau (VHL) E3 ligase is a cornerstone of PROTAC design due to its well-defined binding pocket and ubiquitous expression.[7][8][9] Small molecules that mimic the HIF-1α substrate, such as the (S,R,S)-AHPC (aminohydroxy-phenyl-chloroisoindolinone) core structure, serve as potent VHL ligands.[7][8] This guide provides a comparative analysis of the in vivo efficacy of prominent AHPC-based PROTACs, focusing on preclinical and clinical data to inform researchers in the field of targeted protein degradation.

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The (S,R,S)-AHPC Ligand: A Privileged Scaffold for VHL Recruitment

The (S,R,S)-AHPC moiety, also known as the VH032 ligand, is a highly optimized VHL-binding ligand.[7][8] Its structure allows for high-affinity binding to VHL, facilitating the formation of a stable and productive ternary complex. The specific stereochemistry and chemical features of the AHPC core are critical for this interaction. Modifications to this core, or the linker attachment point, can significantly impact a PROTAC's degradation efficiency, selectivity, and pharmacokinetic (PK) properties.[10] Understanding the performance of PROTACs built upon this scaffold is therefore essential for designing next-generation degraders.

Comparative In Vivo Efficacy Analysis: AR and ER Degraders

To illustrate the in vivo performance of AHPC-based PROTACs, we will compare two of the most clinically advanced examples: ARV-110 (Bavdegalutamide), targeting the Androgen Receptor (AR), and ARV-471, targeting the Estrogen Receptor (ER). While both are developed by Arvinas, ARV-110 utilizes a CRBN-based ligand, whereas ARV-471 is a prime example of a VHL-recruiting PROTAC. For the purpose of this guide's focus on AHPC-based PROTACs, we will analyze ARV-471's performance and compare its efficacy metrics with other VHL-based degraders where data is available, providing a benchmark for this class of molecules.

ARV-471: An ER-Degrading PROTAC for Breast Cancer

ARV-471 is an orally bioavailable PROTAC designed to degrade the Estrogen Receptor α (ERα), a key driver in the majority of breast cancers.

- Mechanism of Action: ARV-471 utilizes an AHPC-derived ligand to recruit VHL, which then ubiquitinates ERα for proteasomal degradation. This approach offers a potential advantage over standard-of-care ER antagonists like fulvestrant, which can be limited by resistance mechanisms.

- In Vivo Preclinical Efficacy: In preclinical xenograft models of ER-positive breast cancer, ARV-471 demonstrated robust and durable ER degradation. This led to significant tumor growth inhibition at well-tolerated doses. The efficacy was observed in models sensitive to standard therapies as well as those resistant to them.

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- Clinical Data Insights: Interim Phase 1 clinical trial data for ARV-471 in patients with heavily pretreated, locally advanced or metastatic ER+/HER2- breast cancer have been highly encouraging.[11] Key findings include:
  - Superior ER Degradation: Tumor biopsy analysis showed ER degradation of up to 90%, a level superior to that reported for the standard-of-care agent, fulvestrant.[11]
  - Clinical Benefit: A clinical benefit rate (CBR) of 42% was observed in patients who had received a median of five prior therapies.[11]
  - Favorable Pharmacokinetics: The molecule demonstrated a dose-proportional plasma exposure and a half-life of approximately 28 hours, supporting a once-daily oral dosing schedule.[11]

Comparative VHL-based PROTACs in Oncology

While direct head-to-head in vivo comparisons are rare, we can analyze data from other AHPC-based PROTACs to understand the landscape. For instance, the BET degrader BETd-260, which also recruits VHL, has shown potent anti-tumor activity in osteosarcoma patient-derived xenograft (PDX) models.[12] A single intravenous dose of 5 mg/kg resulted in marked reductions in BET protein levels and induced significant apoptosis in tumor tissues.[12] This demonstrates the potent in vivo activity achievable with VHL-recruiting PROTACs against diverse targets.

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PROTAC	Target	E3 Ligase	Indication	Key In Vivo Efficacy Data	Status
ARV-471	ERα	VHL	ER+/HER2- Breast Cancer	Up to 90% ER degradation in patient tumors; 42% CBR in heavily pretreated patients.[11]	Phase 2
BETd-260	BET proteins	VHL	Osteosarcoma	Strong tumor growth inhibition in PDX models at 5 mg/kg; induces apoptosis in vivo.[12]	Preclinical
DT2216	BCL-XL	VHL	Hematologic & Solid Tumors	Selectively degrades BCL-XL, inducing apoptosis in cancer cells.[6]	Phase 1
ARV-110	AR	CRBN	Prostate Cancer	Shows efficacy in enzalutamide-resistant models; PSA50 responses in late-line	Phase 2

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	patients.[11]
	[13][14][15]

Note: ARV-110 is included for contextual comparison of a clinically advanced PROTAC, though it is CRBN-based.

Key Experimental Protocols for In Vivo Evaluation

The robust evaluation of a PROTAC's in vivo efficacy relies on well-designed and reproducible experimental protocols.[16]

Subcutaneous Xenograft Tumor Model Protocol

This protocol is fundamental for assessing the anti-tumor activity of a PROTAC.[4]

Objective: To determine the effect of a PROTAC on tumor growth in an immunocompromised mouse model.

Step-by-Step Methodology:

- Cell Culture: Culture a relevant human cancer cell line (e.g., VCaP for prostate cancer, MCF-7 for breast cancer) under standard sterile conditions.
- Animal Preparation: Use immunocompromised mice (e.g., BALB/c nude or NSG mice) to prevent rejection of human tumor cells. Allow mice to acclimatize for at least one week.
- Tumor Implantation: Harvest cancer cells during their exponential growth phase. Resuspend cells in a suitable medium (e.g., PBS or Matrigel) and inject subcutaneously (typically 1-10 million cells) into the flank of each mouse.
- Tumor Growth Monitoring: Once tumors are palpable, measure their dimensions (length and width) with digital calipers every 2-3 days. Calculate tumor volume using the formula: (Width^2 x Length) / 2.
- Randomization and Dosing: When average tumor volume reaches a predetermined size (e.g., 100-200 mm^3), randomize mice into treatment groups (e.g., vehicle control, PROTAC low dose, PROTAC high dose).

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- Drug Administration: Administer the PROTAC and vehicle via the intended clinical route (e.g., oral gavage (PO), intraperitoneal (IP), or intravenous (IV)) according to the planned schedule (e.g., once daily (QD)).

- Endpoint Analysis: Continue treatment and tumor measurement for a defined period (e.g., 21-28 days) or until tumors in the control group reach a maximum ethical size. At the endpoint, euthanize the mice and excise the tumors for weighing and subsequent pharmacodynamic (PD) analysis.

Western Blot for In Vivo Target Degradation

Objective: To quantify the level of target protein degradation in tumor tissue following PROTAC treatment.

Step-by-Step Methodology:

- Tissue Lysis: Snap-freeze excised tumor tissues in liquid nitrogen. Homogenize the frozen tissue in ice-cold RIPA buffer supplemented with protease and phosphatase inhibitors.

- Protein Quantification: Centrifuge the lysates to pellet debris and collect the supernatant. Determine the protein concentration of each lysate using a BCA protein assay.[4]

- SDS-PAGE and Transfer: Normalize all samples to the same protein concentration (e.g., 20-30 µg) and load them onto an SDS-PAGE gel. Separate proteins by electrophoresis and then transfer them to a PVDF or nitrocellulose membrane.[4]

- Immunoblotting:

  - Block the membrane (e.g., with 5% non-fat milk or BSA in TBST) for 1 hour.

  - Incubate the membrane with a primary antibody specific to the target protein overnight at 4°C.

  - Wash the membrane and incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody.

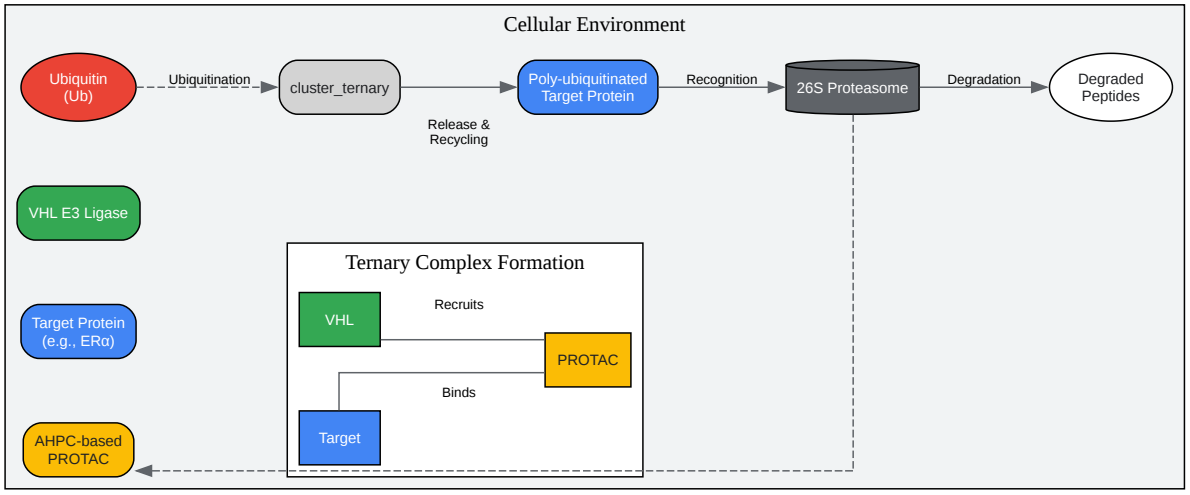
  - Incubate with a primary antibody for a loading control protein (e.g., GAPDH or β-actin) to ensure equal protein loading.

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- Detection and Analysis: Apply an enhanced chemiluminescence (ECL) substrate and visualize protein bands using a digital imager. Quantify band intensity using densitometry software and normalize the target protein signal to the loading control.

Visualizing the Process: Workflows and Mechanisms

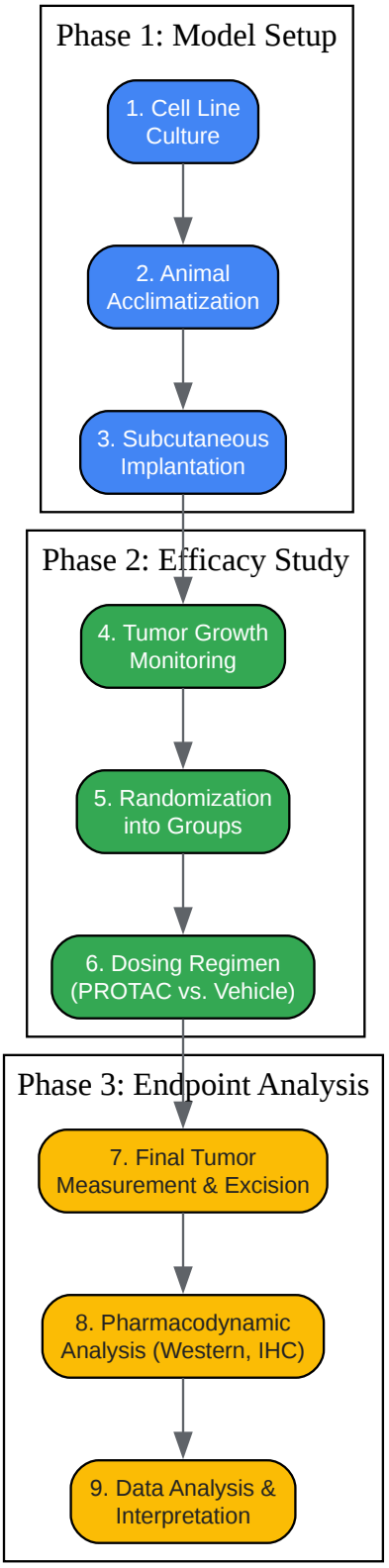
Diagrams are crucial for conceptualizing the complex processes in PROTAC research.[17]



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Caption: The catalytic mechanism of an AHPC-based PROTAC.

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Caption: Standard workflow for an in vivo xenograft efficacy study.

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Discussion and Future Perspectives

AHPC-based PROTACs have demonstrated profound in vivo efficacy, culminating in clinically validated molecules like ARV-471. The success of these degraders underscores the power of the VHL E3 ligase as a recruitment partner in PROTAC design. Key to their success is a combination of potent and selective degradation, favorable oral bioavailability, and manageable safety profiles.

However, challenges remain. The large size and complex physicochemical properties of PROTACs can lead to issues with solubility, permeability, and oral bioavailability.[4] The "hook effect," where excessive PROTAC concentrations can inhibit ternary complex formation, is another consideration for in vivo studies.[4]

Future research will likely focus on:

- Expanding the E3 Ligase Toolbox: While VHL and CRBN are the workhorses, leveraging other E3 ligases could provide tissue-specific degradation and overcome resistance.[9][18]
- Improving "Drug-like" Properties: Optimizing linker composition and ligand design to improve PK/PD relationships is a critical ongoing effort.[3][19][20]
- Combination Therapies: Exploring the synergistic potential of PROTACs with other anticancer agents may unlock even greater therapeutic benefit.

In conclusion, AHPC-based PROTACs are a validated and powerful class of therapeutics. The comparative data presented here highlight their potential to address significant unmet needs in oncology and beyond, providing a robust foundation for the continued development of targeted protein degradation technology.

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